

Comparative Guide to 24:0 L-carnitine-d4 Standard for Research Applications

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Compound of Interest

Compound Name: 24:0 L-carnitine-d4

Cat. No.: B12398735

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the **24:0 L-carnitine-d4** standard, a crucial tool in metabolic research and drug development. It offers an objective analysis of its performance characteristics alongside alternative deuterated L-carnitine standards, supported by experimental data and detailed methodologies.

Introduction to 24:0 L-carnitine-d4

Lignoceroyl L-carnitine (24:0 L-carnitine) is a long-chain acylcarnitine involved in the transport of very long-chain fatty acids into the mitochondria for β -oxidation. Its deuterated analogue, **24:0 L-carnitine-d4**, serves as an internal standard in mass spectrometry-based quantitative analysis. The incorporation of four deuterium atoms provides a distinct mass shift, enabling accurate quantification of the endogenous, non-labeled 24:0 L-carnitine in various biological matrices. This is particularly important in the study of metabolic disorders such as X-linked adrenoleukodystrophy (X-ALD) and other peroxisomal biogenesis disorders.

Product Specification Comparison

The selection of a suitable internal standard is critical for the accuracy and precision of analytical methods. Below is a comparison of typical product specifications for **24:0 L-carnitine-d4** and other commonly used long-chain deuterated L-carnitine standards from various reputable suppliers.

Feature	24:0 L-carnitine-d4	16:0 L-carnitine-d3	18:0 L-carnitine-d3	18:1 L-carnitine-d3
Synonym	Lignoceroyl L-carnitine-d4	Palmitoyl L-carnitine-d3	Stearoyl L-carnitine-d3	Oleoyl L-carnitine-d3
Molecular Formula	C ₃₁ H ₅₇ D ₄ NO ₄	C ₂₃ H ₄₂ D ₃ NO ₄	C ₂₅ H ₄₈ D ₃ NO ₄	C ₂₅ H ₄₆ D ₃ NO ₄
Molecular Weight	515.89 g/mol	404.66 g/mol	432.71 g/mol	430.69 g/mol
CAS Number	1219386-77-5	1219386-74-2	1219386-75-3	1219386-76-4
Purity (Typical)	≥98%	≥98%	≥98%	≥98%
Isotopic Purity	≥99% Deuterium	≥99% Deuterium	≥99% Deuterium	≥99% Deuterium
Physical Form	Solid	Solid	Solid	Solid
Solubility	Chloroform, Methanol	Chloroform, Methanol	Chloroform, Methanol	Chloroform, Methanol
Storage	-20°C	-20°C	-20°C	-20°C

Experimental Data and Performance

The utility of **24:0 L-carnitine-d4** as an internal standard is demonstrated through its performance in common analytical techniques such as Thin Layer Chromatography (TLC), Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS).

Purity Analysis by Thin Layer Chromatography (TLC)

A representative TLC analysis of **24:0 L-carnitine-d4** confirms its high purity, typically exceeding 98%.

Parameter	Specification	Result
Mobile Phase	Chloroform:Methanol:Ammonium Hydroxide (65:35:8, v/v/v)	-
Stationary Phase	Silica Gel	-
Detection	Charring with sulfuric acid	Single major spot
Purity	>98%	Conforms

Structural Confirmation by ^1H NMR Spectroscopy

Proton NMR spectroscopy is used to confirm the chemical structure of the **24:0 L-carnitine-d4** standard. The spectrum is expected to be consistent with the structure of Lignoceroyl L-carnitine, with the absence of signals corresponding to the deuterated positions.

Representative ^1H NMR Data (in CDCl_3):

- $\delta \sim 5.5$ ppm (m, 1H): CH-O
- $\delta \sim 3.8$ ppm (m, 2H): N-CH₂
- $\delta \sim 3.4$ ppm (s, 9H): N-(CH₃)₃
- $\delta \sim 2.5$ ppm (m, 2H): CH₂-COO
- $\delta \sim 2.3$ ppm (t, 2H): CO-CH₂
- $\delta \sim 1.6$ ppm (m, 2H): CO-CH₂-CH₂
- $\delta \sim 1.2$ ppm (br s, 38H): (CH₂)₁₉
- $\delta \sim 0.88$ ppm (t, 3H): CH₃

Accurate Mass Determination by Mass Spectrometry

High-resolution mass spectrometry is employed to verify the elemental composition and isotopic enrichment of the **24:0 L-carnitine-d4** standard.

Parameter	Specification	Result
Ionization Mode	Electrospray Ionization (ESI), Positive	-
Mass Analyzer	Time-of-Flight (TOF) or Orbitrap	-
Expected [M+H] ⁺	516.5199 m/z	Conforms to ± 5 ppm
Isotopic Purity	≥99 atom % D	Conforms

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below.

Thin Layer Chromatography (TLC) Protocol for Purity Assessment

- Sample Preparation: Dissolve a small amount of the **24:0 L-carnitine-d4** standard in a suitable solvent (e.g., chloroform:methanol, 2:1 v/v) to a concentration of approximately 1 mg/mL.
- TLC Plate: Use a silica gel 60 F₂₅₄ TLC plate.
- Spotting: Apply 1-2 µL of the sample solution to the baseline of the TLC plate.
- Development: Place the plate in a developing chamber containing a mobile phase of chloroform:methanol:ammonium hydroxide (65:35:8, v/v/v). Allow the solvent front to travel up the plate.
- Visualization: After development, dry the plate and visualize the spots by charring with a 10% sulfuric acid in ethanol solution followed by heating.
- Analysis: A single major spot should be observed, indicating high purity.

¹H NMR Spectroscopy Protocol for Structural Verification

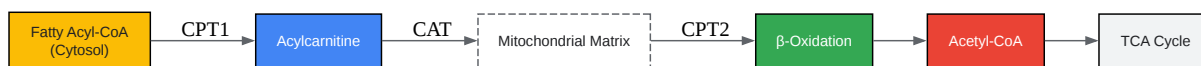
- Sample Preparation: Dissolve approximately 5 mg of the **24:0 L-carnitine-d4** standard in 0.7 mL of deuterated chloroform (CDCl_3) or deuterated methanol (CD_3OD).
- Instrument: Use a 400 MHz or higher NMR spectrometer.
- Acquisition: Acquire a standard one-dimensional ^1H NMR spectrum.
- Data Processing: Process the raw data (Fourier transform, phase correction, and baseline correction) and integrate the signals.
- Analysis: Compare the chemical shifts, multiplicities, and integrations of the observed signals with the expected values for the 24:0 L-carnitine structure.

LC-MS/MS Protocol for Quantitative Analysis

- Sample Preparation: Spike biological samples (e.g., plasma, tissue homogenates) with a known concentration of **24:0 L-carnitine-d4** internal standard. Perform a protein precipitation and lipid extraction using a suitable solvent system (e.g., methanol or acetonitrile).
- Chromatography: Use a C18 reversed-phase column with a gradient elution of water and acetonitrile, both containing 0.1% formic acid.
- Mass Spectrometry: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode. Use Multiple Reaction Monitoring (MRM) to detect the transitions for both the endogenous 24:0 L-carnitine and the **24:0 L-carnitine-d4** internal standard.
 - 24:0 L-carnitine transition: m/z 512.5 $\rightarrow$ m/z 85.1
 - **24:0 L-carnitine-d4** transition: m/z 516.5 $\rightarrow$ m/z 85.1
- Quantification: Construct a calibration curve using known concentrations of the non-labeled standard. Determine the concentration of endogenous 24:0 L-carnitine in the samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Visualizations

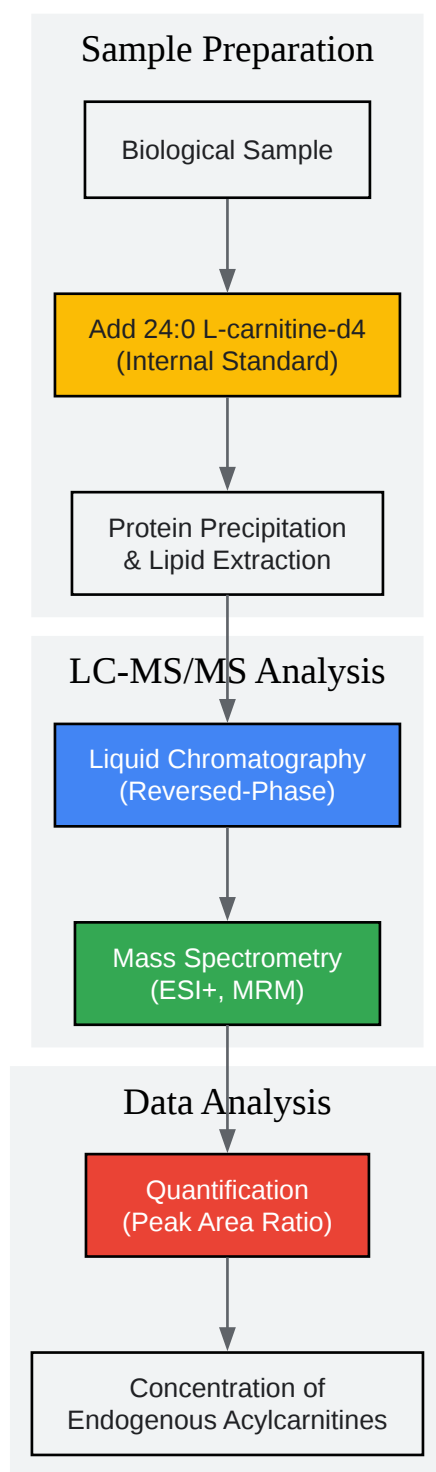
Fatty Acid Beta-Oxidation Pathway



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Caption: Carnitine shuttle and β -oxidation pathway.

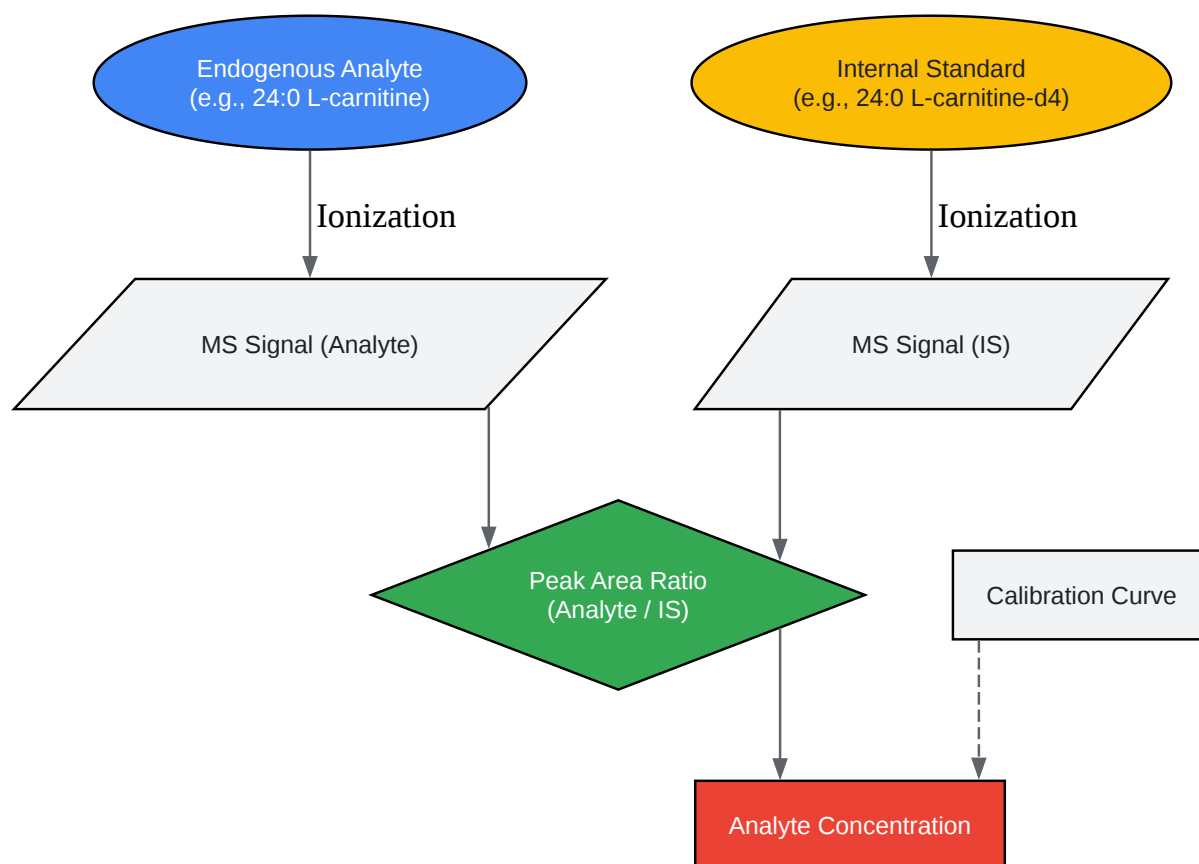
LC-MS/MS Workflow for Acylcarnitine Analysis



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Caption: Workflow for quantitative analysis of acylcarnitines.

Logical Relationship of Deuterated Standards in Quantitative Analysis



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